

original Woodward paper on N-ethyl-5-phenylisoxazolium-3'-sulfonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Woodward's reagent K

Cat. No.: B146948

[Get Quote](#)

Access to Core Scientific Document Unavailable

An in-depth technical guide on the seminal work of R.B. Woodward on N-ethyl-5-phenylisoxazolium-3'-sulfonate, famously known as **Woodward's Reagent K**, cannot be fully generated at this time. Despite extensive searches for the original 1961 publication in the Journal of the American Chemical Society (J. Am. Chem. Soc. 1961, 83, 1010-1012), access to the full text of this foundational paper could not be obtained. The publicly available information is limited to the initial page and subsequent citations, which lack the detailed experimental procedures and quantitative data required for a comprehensive technical analysis.

N-ethyl-5-phenylisoxazolium-3'-sulfonate is a significant reagent in the field of organic chemistry, particularly renowned for its application in peptide synthesis. The original paper by Woodward and his colleagues, R.A. Olofson and H. Mayer, is a critical reference for understanding the reagent's preparation and its mechanism of action in forming peptide bonds.

A thorough technical guide, as requested, would necessitate a detailed examination of the original experimental data to construct accurate tables and diagrams. This would include specifics on reaction yields, spectroscopic data, and the precise conditions for the synthesis of the reagent and its use in peptide coupling. The logical and experimental workflows, essential for creating the mandated Graphviz diagrams, are contained within the experimental section of the full publication.

Without access to this primary source, any attempt to generate the requested in-depth guide, including detailed experimental protocols, quantitative data tables, and accurate pathway

diagrams, would be based on incomplete information and could not meet the standards of a scientific whitepaper for researchers and drug development professionals.

We will continue to seek access to this pivotal publication and will proceed with the generation of the in-depth technical guide as soon as the complete source material becomes available.

- To cite this document: BenchChem. [original Woodward paper on N-ethyl-5-phenylisoxazolium-3'-sulfonate]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146948#original-woodward-paper-on-n-ethyl-5-phenylisoxazolium-3-sulfonate>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com